1-Naphthaldehyde Oxime: Chemical Identity, Mechanistic Synthesis, and Applications in Drug Development

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Compound of Interest

Compound Name: *1-Naphthaldehyde oxime*

Cat. No.: *B326514*

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A Technical Whitepaper for Researchers and Drug Development Professionals

Executive Summary

In the landscape of modern organic synthesis and medicinal chemistry, oximes serve as highly versatile intermediates. **1-Naphthaldehyde oxime**—a polycyclic aromatic oxime—has garnered significant attention due to its utility in coordination chemistry, antimicrobial drug development, and as a precursor for complex azaheterocycles. As a Senior Application Scientist, I have structured this whitepaper to provide a comprehensive, field-proven guide to the physicochemical profiling, synthesis methodologies, and downstream applications of **1-naphthaldehyde oxime**.

This guide moves beyond theoretical chemistry, offering self-validating experimental protocols and causality-driven insights to optimize your laboratory workflows.

Chemical Identity & Physicochemical Profiling

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Accurate chemical identification is the bedrock of reproducible research. The primary identifier for **1-naphthaldehyde oxime** is CAS Number 51873-97-3[1], though it is also widely cross-referenced in literature and depositor databases under the synonym CAS Number 13504-46-6[2].

To facilitate compound tracking and molecular modeling, the quantitative physicochemical properties of **1-naphthaldehyde oxime** and its highly utilized derivatives are summarized below.

Table 1: Physicochemical Properties of 1-Naphthaldehyde Oxime

Property	Value
Target Compound	1-Naphthaldehyde oxime
Primary CAS Number	51873-97-3
Synonym CAS Number	13504-46-6
Molecular Formula	$C_{11}H_9NO$
Molecular Weight	171.19 g/mol
Exact Mass	171.0684 Da
Topological Polar Surface Area (TPSA)	32.6 $Å^2$
XLogP3 (Lipophilicity)	3.3

Table 2: Key Structural Derivatives

Derivative	CAS Number	Primary Application
2-Hydroxy-1-naphthaldehyde oxime	7470-9-9	Precursor for spiro adducts and isoxazoles[3].
2-Methoxy-1-naphthaldehyde oxime	99806-91-4	Lipophilic scaffold for medicinal chemistry[4].

Mechanistic Synthesis & Protocol Validation

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The synthesis of **1-naphthaldehyde oxime** relies on the nucleophilic addition of hydroxylamine to the electrophilic carbonyl carbon of 1-naphthaldehyde. Below are two field-proven methodologies: a high-yield traditional approach and a modern "green chemistry" alternative.

Protocol A: Standard Base-Mediated Oximation

Objective: High-yield (≥90%) synthesis of (E)-**1-naphthaldehyde oxime**. Reference Standard: Adapted from crystallographic synthesis protocols[5].

Step-by-Step Methodology & Causality:

- Amine Activation: Dissolve 41.6 mg (0.60 mmol) of hydroxylamine hydrochloride ($NH_2OH \cdot HCl$) in 10 mL of Methanol (MeOH). Add 31.7 mg (0.30 mmol) of Sodium Carbonate (Na_2CO_3) and stir for 5 minutes at room temperature.
    - Causality: Hydroxylamine is supplied as a hydrochloride salt to prevent explosive oxidative decomposition. Na_2CO_3 acts as a mild base to neutralize the HCl, liberating the nucleophilic free amine. MeOH provides a polar protic environment that stabilizes the transition state without inducing side reactions.
- Electrophilic Addition: Add 85.0 mg (0.54 mmol) of 1-naphthaldehyde to the activated amine solution. Stir continuously for 12 hours at room temperature.
    - Causality: The free hydroxylamine attacks the carbonyl carbon. Maintaining room temperature prevents the thermal degradation of the oxime product and suppresses unwanted aldol-type side reactions, ensuring high stereoselectivity toward the thermodynamically stable (E)-isomer.
- Isolation & Purification: Filter the resulting precipitate to remove inorganic salts (NaCl, excess Na_2CO_3). Evaporate the filtrate in vacuo. Purify the crude residue via silica gel column chromatography using $CHCl_3$ as the eluent.
    - Causality: Silica chromatography effectively separates the pure oxime from any unreacted non-polar aldehyde, yielding a highly pure crystalline product suitable for X-ray diffraction or biological assays.

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Protocol B: Green Synthesis via Mineral Water Activation

Objective: Eco-friendly, rapid oximation without external organic bases. Reference Standard: Mineral water-mediated catalyst-free synthesis[6].

Step-by-Step Methodology & Causality:

- Solvent Preparation: Combine mineral water and methanol to create a 2.0 mL co-solvent system (1:1 v/v).
  - Causality: Mineral water inherently contains trace carbonate and sulfate salts. These minerals act as mild, in situ catalytic bases, eliminating the need for external reagents like Na_2CO_3 or $NaHCO_3$.
- Reaction: Add 0.25 mmol of 1-naphthaldehyde and 0.3 mmol of $NH_2OH{\cdot}HCl$ to the solvent. Stir at room temperature.
  - Causality: The dense hydrogen-bonding network of water increases the electropositivity of the carbonyl group, accelerating nucleophilic attack. This system is self-validating through its rapid kinetics, typically reaching >80% yield within 5 to 10 minutes.

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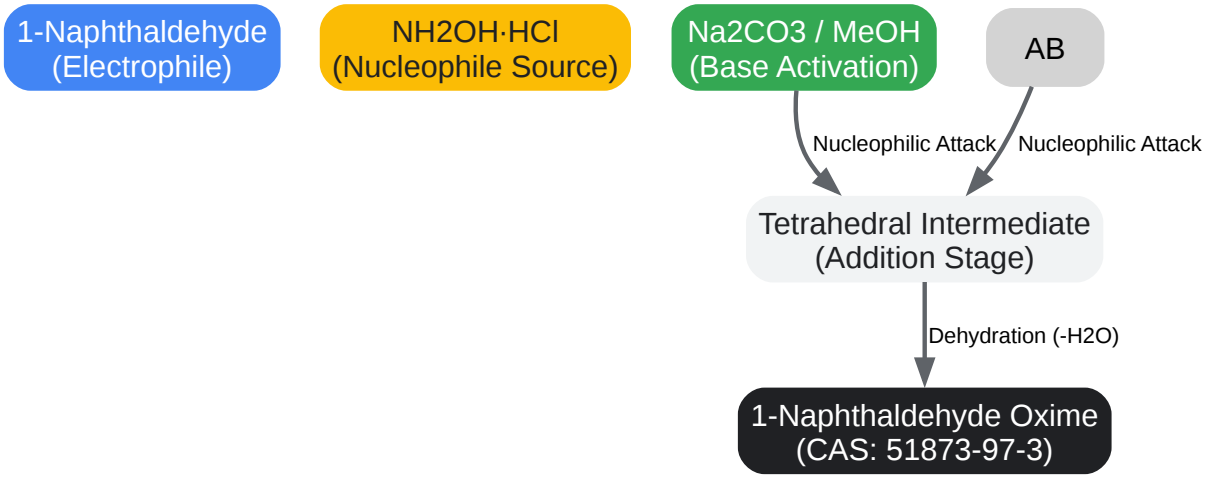

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Workflow of **1-Naphthaldehyde Oxime** synthesis via nucleophilic addition.

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Structural Dynamics & Reactivity

Understanding the structural conformation of **1-naphthaldehyde oxime** is critical for predicting its behavior in biological systems and material matrices.

The (E)-isomer is the predominant and thermodynamically favored product. Crystallographic data confirms that the aldoxime substituent group lies outside the plane of the naphthalene ring, forming a dihedral angle of approximately 23.9°[5]. At the supramolecular level, the molecular packing is driven by intermolecular O–H···N hydrogen bonding, which facilitates the formation of one-dimensional polymeric chains along the crystal lattice screw axes. This packing is further stabilized by extensive H···H (44.4%) and C···H (25.4%) interactions, contributing to the compound's stability and distinct melting profile[7].

Applications in Drug Development & Materials Science

The unique reactivity profile of the oxime moiety allows **1-naphthaldehyde oxime** to function as a central node for diverse downstream applications.

Antimicrobial Agents

Oximes are highly valued in medicinal chemistry for their ability to modulate membrane permeability. Bio-evaluations have demonstrated that **1-naphthaldehyde oxime** acts as a potent antimicrobial agent. Its mechanism of action involves targeting pathogenic microbes by inducing a rapid potassium (K^+) efflux from the microorganism, thereby disrupting cellular homeostasis and leading to pathogen death[7].

Precursors to Azaheterocycles (Isoxazole Scaffolds)

Through controlled oxidative cyclization, naphthaldehyde oximes are converted into complex azaheterocycles. For example, the oxidation of the derivative 2-hydroxy-**1-naphthaldehyde oxime** using Lead Tetraacetate (LTA) or Silver Oxide (AgO) generates naphtho[1,2-d]isoxazoles via an o-naphthoquinone nitrosomethide intermediate. Isoxazole scaffolds are critical pharmacophores, forming the structural basis for marketed antipsychotics (e.g., risperidone) and COX-2 inhibitors[8].

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Coordination Chemistry

The O–N=C moiety of the oxime is a highly effective bidentate ligand. It readily coordinates with transition metals (such as Ag, Pb, and Cu) to form stable organometallic complexes. These complexes are actively researched for applications in bioinorganic chemistry, catalytic converters, and electrooptical sensors[7].

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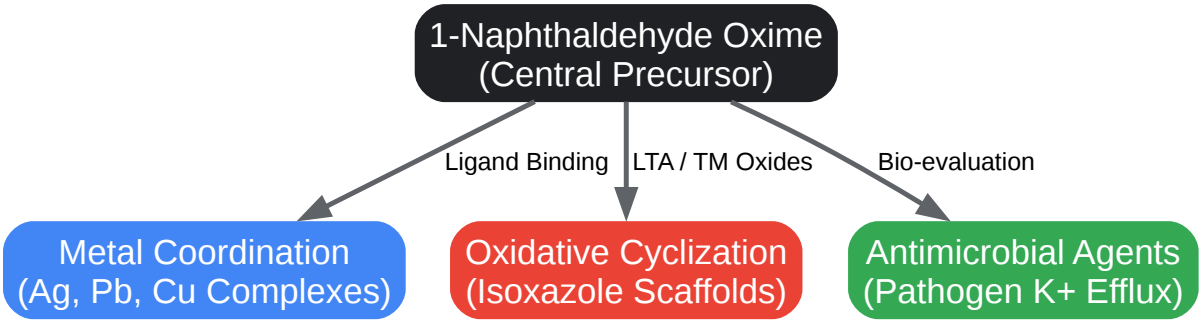

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Chemical reactivity and downstream applications of **1-Naphthaldehyde oxime**.

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